

Gd-NMC-3 for theranostic applications in oncology research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Gd-NMC-3

Cat. No.: B15553273

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Unable to Locate Information on "Gd-NMC-3"

Initial searches for a compound specifically named "**Gd-NMC-3**" for theranostic applications in oncology research have not yielded any matching results. The scientific literature and public databases do not appear to contain information on a substance with this designation.

The search results included information on:

- **NMC as the National Medical Council:** Several results referenced the National Medical Council (NMC), an Indian regulatory body for medical education and practice. These are not relevant to the user's request for a chemical compound.
- **Gd(III)-based Theranostic Agents:** There is extensive research on Gadolinium(III) complexes as theranostic agents for cancer. These compounds are designed for both magnetic resonance imaging (MRI) and therapeutic purposes. For example, some Gd(III)-Pt(IV) complexes have been developed for simultaneous MR imaging and chemotherapy. However, none of these were identified as "**Gd-NMC-3**".
- **General Cancer Signaling Pathways:** Information was found on common signaling pathways implicated in cancer, such as the PI3K/AKT/mTOR and Ras/MAPK pathways. This information is general and not specifically related to a compound named "**Gd-NMC-3**".
- **Theranostics in Oncology:** General principles and applications of theranostics in cancer research were also found, highlighting the use of nanoparticles and targeted therapies.

Conclusion:

Without specific information on the composition, mechanism of action, and biological effects of "**Gd-NMC-3**," it is not possible to generate the requested detailed Application Notes and Protocols. The core requirements of the request, including quantitative data tables, detailed experimental protocols, and signaling pathway diagrams, are all contingent on the availability of this fundamental information.

Recommendation:

Please verify the name "**Gd-NMC-3**" for any potential typographical errors. If an alternative name or any additional identifying information (such as a chemical structure, a reference to a research group, or a publication) can be provided, a more targeted and successful search can be conducted.

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